

Application Note: Preparation of CTP Synthetase-IN-1 Stock Solution

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Compound of Interest

Compound Name: CTP Synthetase-IN-1

Cat. No.: B12390740

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Audience: Researchers, scientists, and drug development professionals.

Introduction

CTP Synthetase-IN-1 is a potent and orally active inhibitor of cytidine 5'-triphosphate synthetase (CTPS), with IC₅₀ values of 32 nM and 18 nM for human CTPS1 and CTPS2, respectively.[1] CTPS enzymes are crucial for the de novo biosynthesis of pyrimidine nucleotides, which are essential for the synthesis of DNA, RNA, and phospholipids.[2][3] Due to its role in cell proliferation, CTPS1 is a therapeutic target in oncology and inflammation.[2][4] Accurate and consistent preparation of **CTP Synthetase-IN-1** stock solutions is critical for reliable experimental results. This document provides a detailed protocol for the preparation, storage, and handling of this inhibitor.

Physicochemical and Solubility Data

Proper solubilization is key to inhibitor efficacy. The following table summarizes essential quantitative data for **CTP Synthetase-IN-1**.

Parameter	Value	Source
Molecular Weight	512.53 g/mol	[1][5]
Appearance	White to off-white solid	[1]
Formula	C ₂₀ H ₁₉ F ₃ N ₆ O ₃ S	[1][5]
Solubility in DMSO	≥ 80 mg/mL (156.09 mM)	[5]
≥ 100 mg/mL (195.11 mM)	[6]	
Solubility in Water	Insoluble or slightly soluble	[7]
Solubility in Ethanol	Insoluble or slightly soluble	[7]

Note: For maximal solubility in DMSO, use a fresh, anhydrous grade of the solvent, as DMSO is hygroscopic and absorbed moisture can reduce compound solubility.[6] Sonication or gentle warming may be required to achieve complete dissolution at high concentrations.[5][7]

Experimental Protocol: Stock Solution Preparation

This protocol details the steps to prepare a 10 mM stock solution of **CTP Synthetase-IN-1** in DMSO.

Materials

- **CTP Synthetase-IN-1** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Sonicator (optional)

Procedure

- Pre-handling: Before opening, gently tap the vial of **CTP Synthetase-IN-1** powder to ensure all the solid has settled at the bottom.^[7]
- Calculation: Calculate the mass of **CTP Synthetase-IN-1** required to prepare the desired volume and concentration. The formula is: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - Example for 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 512.53 \text{ g/mol} / 1000 = 5.13 \text{ mg}$
- Weighing: Accurately weigh the calculated mass of the inhibitor powder using an analytical balance and transfer it to a sterile microcentrifuge tube or vial.
- Solubilization:
 - Add the calculated volume of anhydrous DMSO to the vial containing the powder.
 - Cap the vial tightly and vortex thoroughly until the solid is completely dissolved.
 - If dissolution is difficult, sonicate the solution for a few minutes or warm it gently in a water bath (not exceeding 50°C).^[7] Visually inspect the solution against a light source to ensure no particulates are present.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in tightly sealed vials.^{[8][9]}
 - Label each aliquot clearly with the compound name, concentration, solvent, and preparation date.
 - Store the aliquots as recommended in the table below.

Storage and Stability

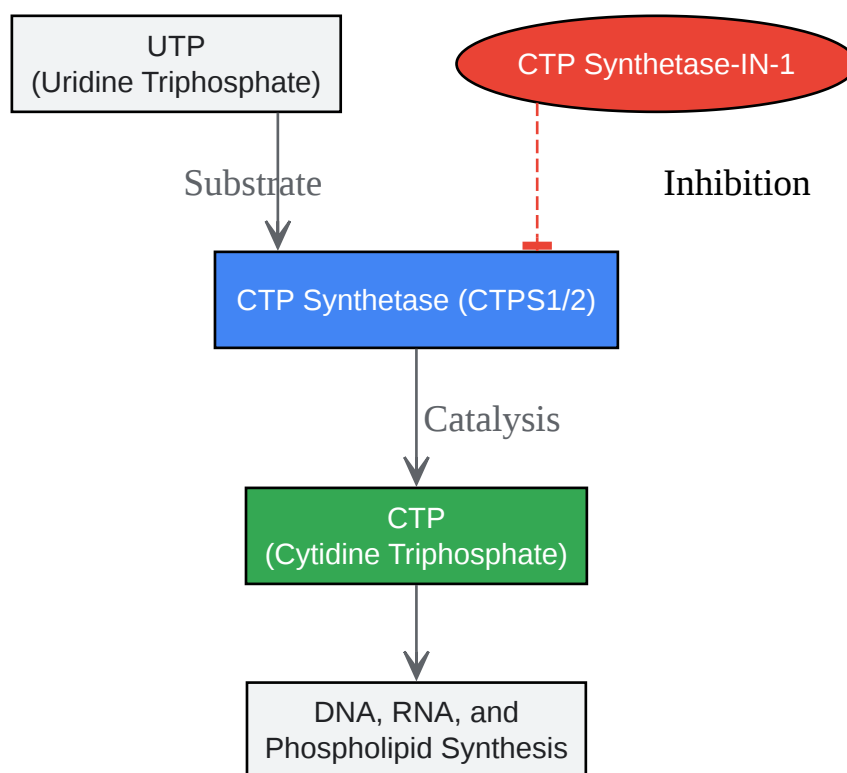
Proper storage is essential to maintain the inhibitor's activity.

Format	Storage Temperature	Stability Period	Notes
Solid Powder	-20°C	Up to 3 years	[5][7] Keep in a desiccator.
Stock Solution in DMSO	-20°C	Up to 1 month	[1][6] Avoid repeated freeze-thaw cycles.
-80°C	Up to 6 months	[1][6] Recommended for long-term storage.	

Signaling Pathway and Workflow Diagrams

CTP Synthetase Pathway

The following diagram illustrates the role of CTP Synthetase (CTPS) in the de novo pyrimidine synthesis pathway and the point of inhibition by **CTP Synthetase-IN-1**.

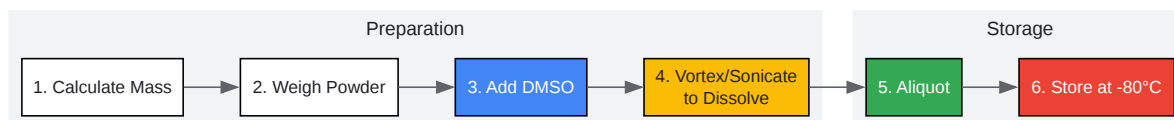


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CTP Synthetase catalyzes the conversion of UTP to CTP.

Experimental Workflow

This diagram outlines the sequential steps for preparing the **CTP Synthetase-IN-1** stock solution.



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Workflow for **CTP Synthetase-IN-1** stock solution preparation.

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